

# Application Notes and Protocols for Complexometric Titration of Dolomite

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## Compound of Interest

Compound Name: Dolomite

Cat. No.: B100054

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Dolomite** is a double carbonate of calcium and magnesium with the chemical formula  $\text{CaMg}(\text{CO}_3)_2$ . Its analysis is crucial in various industries, including construction, agriculture, and pharmaceuticals, where the purity and composition of the raw material are critical.<sup>[1]</sup> Complexometric titration using ethylenediaminetetraacetic acid (EDTA) is a reliable and widely adopted method for determining the calcium and magnesium content in **dolomite**.<sup>[2]</sup> This application note provides detailed protocols for this analytical procedure.

The principle of this method relies on the ability of EDTA, a hexadentate ligand, to form stable, water-soluble complexes with calcium and magnesium ions.<sup>[3][4]</sup> The total concentration of calcium and magnesium is determined by titrating the sample solution with a standardized EDTA solution at a pH of 10, using Eriochrome Black T (EBT) as the indicator.<sup>[5][6]</sup> The calcium concentration is then determined separately by titrating another aliquot of the sample at a higher pH (around 12-13), where magnesium precipitates as magnesium hydroxide, using an indicator specific for calcium, such as hydroxynaphthol blue or murexide.<sup>[2][6]</sup> The magnesium content is subsequently calculated by subtracting the calcium content from the total calcium and magnesium content.

## Experimental Protocols

### Reagents and Solutions Preparation

- Standard EDTA Solution (0.05 M): Dry the disodium salt of EDTA ( $\text{Na}_2\text{H}_2\text{Y}\cdot2\text{H}_2\text{O}$ ) at 80°C for 2 hours. Accurately weigh approximately 18.61 g of the dried reagent, dissolve it in deionized water, and dilute to 1000 mL in a volumetric flask. Standardize this solution against a primary standard calcium carbonate solution.
- Ammonia Buffer Solution (pH 10): Dissolve 67.5 g of ammonium chloride in 570 mL of concentrated ammonia solution and dilute to 1000 mL with deionized water.<sup>[7]</sup>
- Potassium Hydroxide (KOH) or Sodium Hydroxide (NaOH) Solution (2 M): Dissolve 112 g of KOH or 80 g of NaOH in deionized water and dilute to 1000 mL.
- Eriochrome Black T (EBT) Indicator: Dissolve 0.5 g of EBT in 100 mL of triethanolamine or ethanol. This indicator is used for the combined titration of calcium and magnesium.<sup>[8]</sup> The solution should be prepared fresh every few weeks.
- Hydroxynaphthol Blue or Murexide Indicator: These are used as a solid mixture with an inert salt like potassium chloride. They are used for the specific titration of calcium.
- Triethanolamine (TEA): Used as a masking agent to prevent interference from small amounts of iron, aluminum, and manganese.<sup>[9][10]</sup>
- Hydrochloric Acid (HCl): Concentrated and dilute (1:1) solutions.

## Sample Preparation

- Accurately weigh about 0.5 g of finely powdered and dried **dolomite** sample into a 250 mL beaker.
- Moisten the sample with a small amount of deionized water.
- Carefully add 20 mL of 1:1 HCl to dissolve the sample. Heat the beaker gently on a hot plate in a fume hood to aid dissolution and to expel the carbon dioxide.<sup>[5]</sup>
- If any residue remains, it may be silica. Filter the solution through a Whatman No. 40 filter paper into a 250 mL volumetric flask. Wash the beaker and the filter paper thoroughly with hot deionized water, collecting the washings in the same flask.

- Cool the solution to room temperature and dilute to the mark with deionized water. This is the stock sample solution.

## Titration for Total Calcium and Magnesium

- Pipette 25.00 mL of the stock sample solution into a 250 mL Erlenmeyer flask.
- Add 5 mL of triethanolamine to mask any interfering ions.
- Add 10 mL of the ammonia buffer solution (pH 10).<sup>[5][6]</sup>
- Add a pinch of EBT indicator. The solution should turn a wine-red color.
- Titrate with the standardized 0.05 M EDTA solution until the color changes from wine-red to a clear blue.<sup>[8]</sup> Record the volume of EDTA used ( $V_1$ ).

## Titration for Calcium

- Pipette 25.00 mL of the stock sample solution into a 250 mL Erlenmeyer flask.
- Add 5 mL of triethanolamine.
- Add 10 mL of 2 M KOH or NaOH solution to raise the pH to about 12-13. This will precipitate magnesium as magnesium hydroxide.<sup>[2][5]</sup>
- Add a pinch of hydroxynaphthol blue or murexide indicator. The solution will turn pink.
- Titrate immediately with the standardized 0.05 M EDTA solution until the color changes from pink to a violet or blue color. Record the volume of EDTA used ( $V_2$ ).

## Data Presentation

The results of the titrations can be summarized in the following tables.

Table 1: Titration Data

Analyte	Volume of Sample Aliquot (mL)	Molarity of EDTA (M)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA Consumed (mL)
Total Ca + Mg	25.00	0.05	0.00	V <sub>1</sub>	V <sub>1</sub>

| Calcium (Ca) | 25.00 | 0.05 | 0.00 | V<sub>2</sub> | V<sub>2</sub> |

Table 2: Calculation of Results

Component	Formula for Calculation	Example Calculation	Result
% CaO	$(\% \text{ CaO}) = (V_2 \times M_{\text{EDTA}} \times MW_{\text{CaO}} \times 10) / (\text{Weight of sample})$	$(V_2 \times 0.05 \times 56.08 \times 10) / 0.5$	Calculated Value
% MgO	$(\% \text{ MgO}) = ((V_1 - V_2) \times M_{\text{EDTA}} \times MW_{\text{MgO}} \times 10) / (\text{Weight of sample})$	$((V_1 - V_2) \times 0.05 \times 40.30 \times 10) / 0.5$	Calculated Value
% CaCO <sub>3</sub>	$(\% \text{ CaCO}_3) = \% \text{ CaO} \times 1.7848$	Calculated %CaO × 1.7848	Calculated Value

| % MgCO<sub>3</sub> | (% MgCO<sub>3</sub>) = % MgO × 2.0914 | Calculated %MgO × 2.0914 | Calculated Value |

Note: The factor of 10 in the formula accounts for the dilution of the initial sample to 250 mL and taking a 25 mL aliquot.

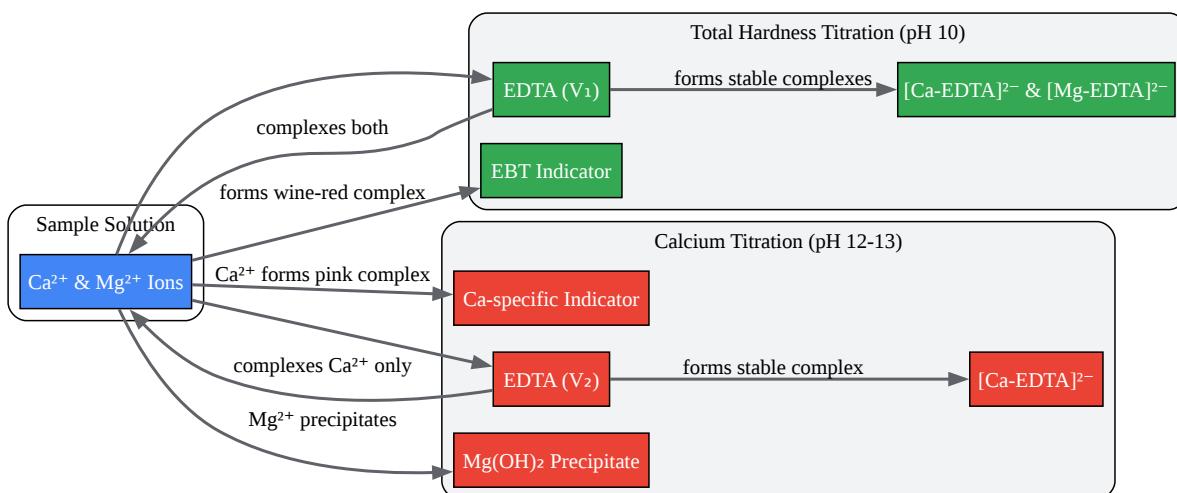
## Visualizations

## Experimental Workflow

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Caption: Workflow for **Dolomite** Analysis.

# Logical Relationship in Titrations



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Caption: Titration Logic Diagram.

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